

Application Notes & Protocols: A Guide to Developing Mthfd2-IN-1 Resistant Cell Lines

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Compound of Interest

Compound Name: *Mthfd2-IN-1*

Cat. No.: *B12388044*

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Introduction

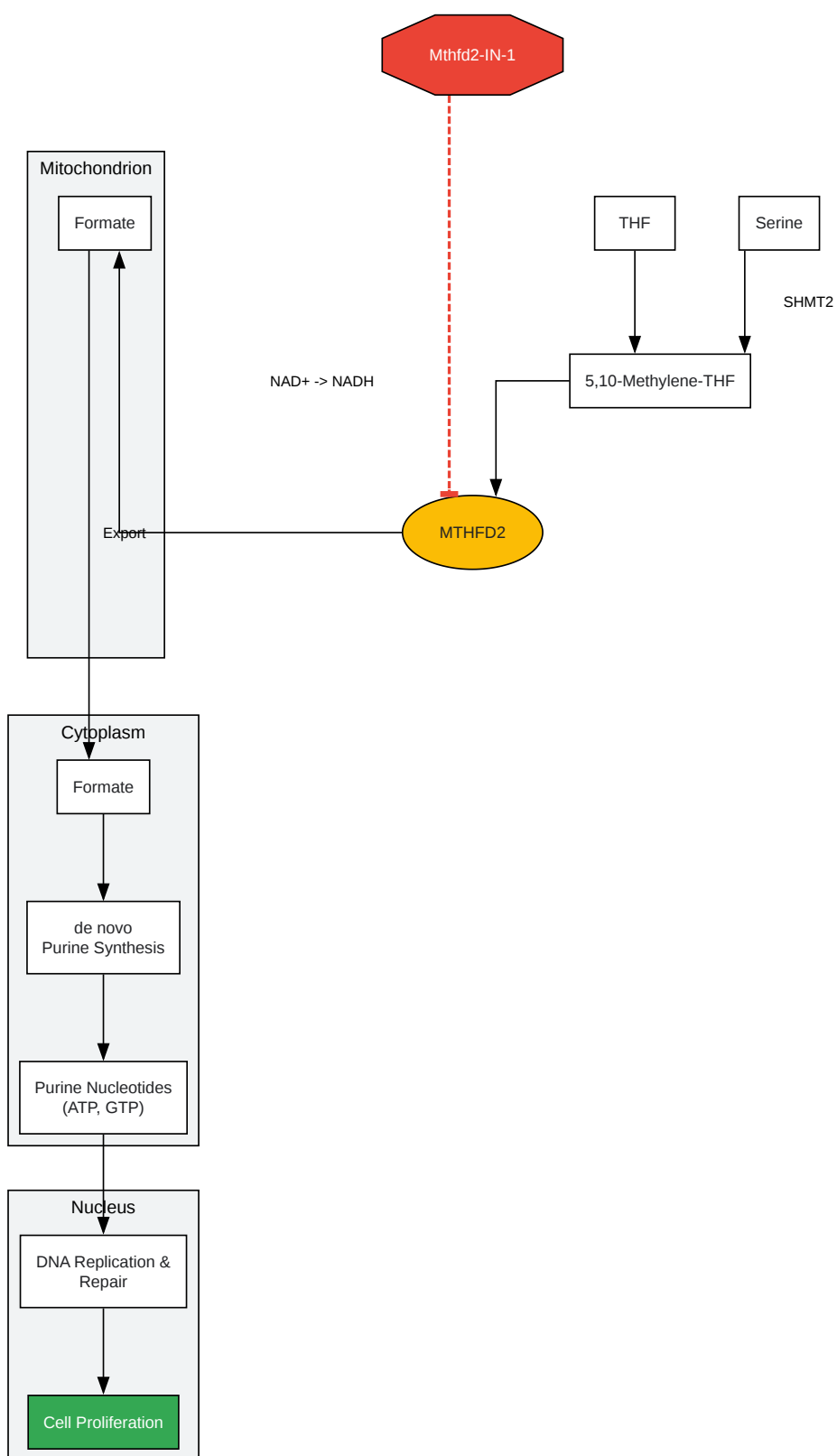
Methylenetetrahydrofolate dehydrogenase 2 (MTHFD2) is a mitochondrial enzyme central to one-carbon (1C) metabolism. This pathway is critical for the synthesis of nucleotides (purines and thymidylate) and amino acids, which are the essential building blocks for cell proliferation and growth.^{[1][2]} MTHFD2 is highly expressed in embryonic and various cancer cells but is largely absent in most healthy adult tissues, making it an attractive therapeutic target in oncology.^{[1][3][4][5]} Inhibitors targeting MTHFD2, such as **Mthfd2-IN-1**, are being developed to disrupt cancer cell metabolism.^[1]

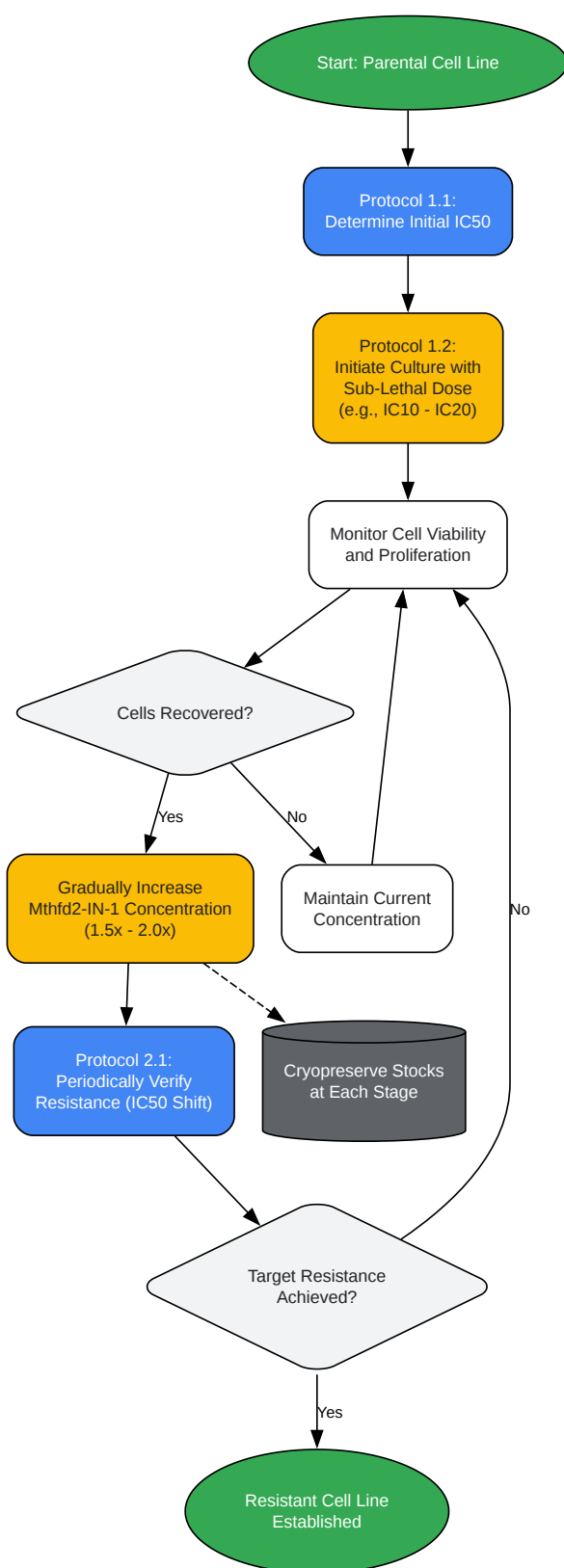
However, as with many targeted therapies, the development of drug resistance is a significant clinical challenge.^{[6][7][8]} Establishing **Mthfd2-IN-1** resistant cell lines in vitro is a crucial step for understanding the molecular mechanisms of resistance, discovering predictive biomarkers, and developing strategies to overcome or circumvent this resistance.^[7] These models are invaluable for preclinical evaluation of novel compounds and combination therapies.^[9] This document provides detailed protocols for generating and verifying **Mthfd2-IN-1** resistant cell lines.

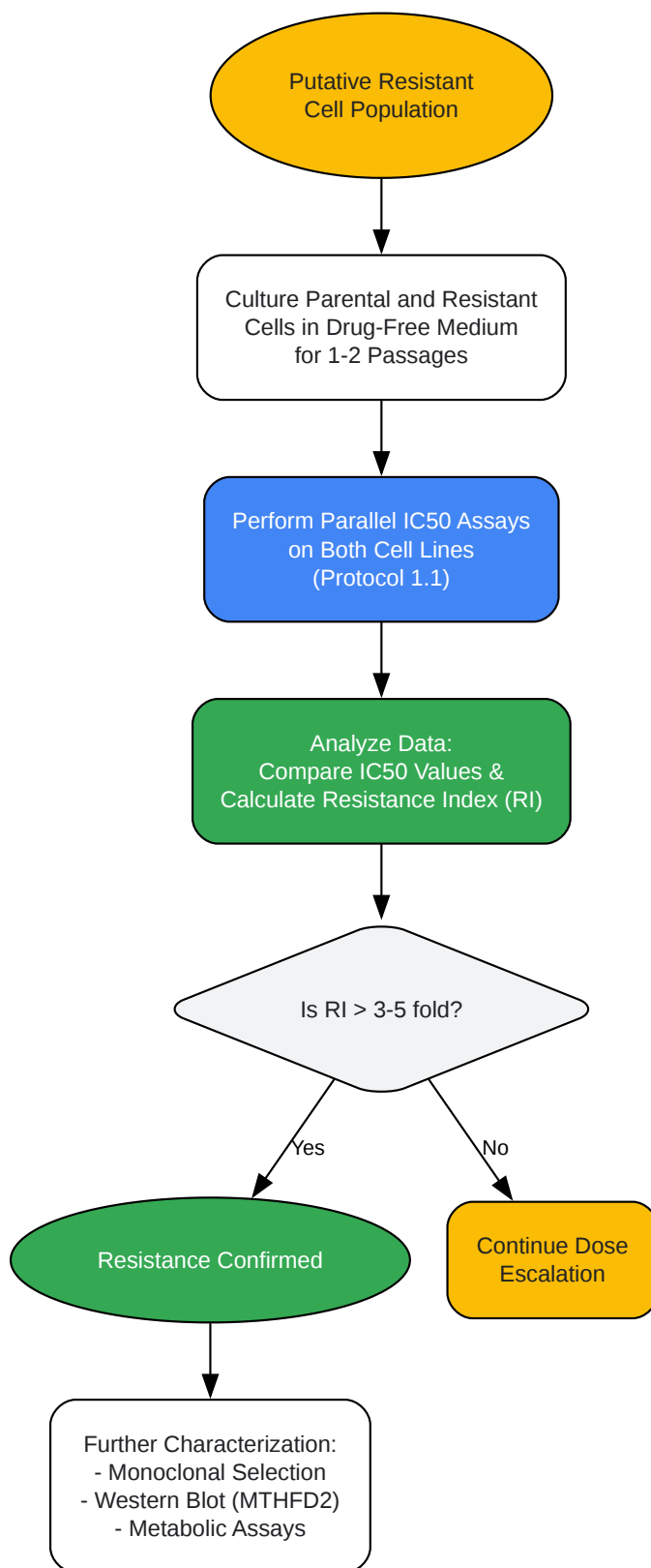
MTHFD2 Signaling and Mechanism of Action

MTHFD2's primary role is within the mitochondrial folate cycle, where it catalyzes the conversion of 5,10-methylenetetrahydrofolate to 10-formyl-tetrahydrofolate. This process

generates formate, a key 1C unit exported to the cytoplasm for de novo purine synthesis, which is essential for DNA replication and cell proliferation.[\[10\]](#)[\[11\]](#) Inhibition of MTHFD2 depletes the nucleotide pool, leading to replication stress and growth arrest in cancer cells.[\[10\]](#)[\[12\]](#) The expression of MTHFD2 can be regulated by signaling pathways such as mTORC1/ATF4, and MTHFD2 itself has been shown to influence pathways like AKT signaling to promote proliferation.[\[4\]](#)[\[13\]](#)[\[14\]](#)







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